

Operational Safety Guide: cis-6-Nonenyl Acetate Handling & Containment

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Compound of Interest

Compound Name: *cis-6-Nonenyl Acetate*

CAS No.: 76238-22-7

Cat. No.: B1587849

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Executive Summary

cis-6-Nonenyl Acetate (also known as (Z)-6-Nonen-1-yl acetate) is a medium-chain unsaturated ester commonly used in fragrance and flavor research for its melon/cucumber profile.^[1] While often classified as low-hazard or "Not Classified" under strict GHS criteria by some vendors, its lipophilic nature and ester functionality dictate specific handling protocols to prevent dermatitis, cross-contamination, and environmental release.

Immediate Action Profile:

- Primary Hazard: Mild Skin/Eye Irritant (Precautionary), Aquatic Toxicity.
- Flammability: Low Risk (Flash Point >100°C).^[1]
- Odor Threshold: Low. Spills will cause persistent, potent olfactory contamination (melon/green notes).
- Core PPE: Nitrile gloves (Splash), Safety Goggles, Lab Coat.

Risk Assessment & Chemical Behavior

To select the correct PPE, one must understand the molecule's interaction with barrier materials.

Chemical Logic

- **Lipophilicity:** As a C9 ester, this compound is highly lipophilic (LogP ~3.9). It will readily penetrate the lipid bilayer of the skin, potentially carrying other contaminants with it.
- **Polymer Interaction:** Esters are known swelling agents for natural rubber latex. While **cis-6-Nonenyl Acetate** is less aggressive than short-chain acetates (e.g., Ethyl Acetate), prolonged contact will eventually degrade standard nitrile gloves.
- **Volatility:** Vapor pressure is low (0.028 mmHg @ 25°C).[1] Inhalation risk is minimal at room temperature unless the liquid is aerosolized or heated.

Physical Properties Table

Property	Value	Operational Implication
CAS Number	76238-23-8	Unique Identifier for SDS retrieval.
Flash Point	>100°C (>212°F)	Not a Flammable Liquid (Category 3 or lower).[1]
Solubility	Insoluble in water; Soluble in alcohol	Water is ineffective for cleanup; use ethanol/surfactants.
Appearance	Colorless to pale yellow liquid	Hard to detect visually on white surfaces.

Personal Protective Equipment (PPE) Matrix

Do not rely on generic "lab safety" rules. Use this matrix based on the specific permeation kinetics of aliphatic esters.

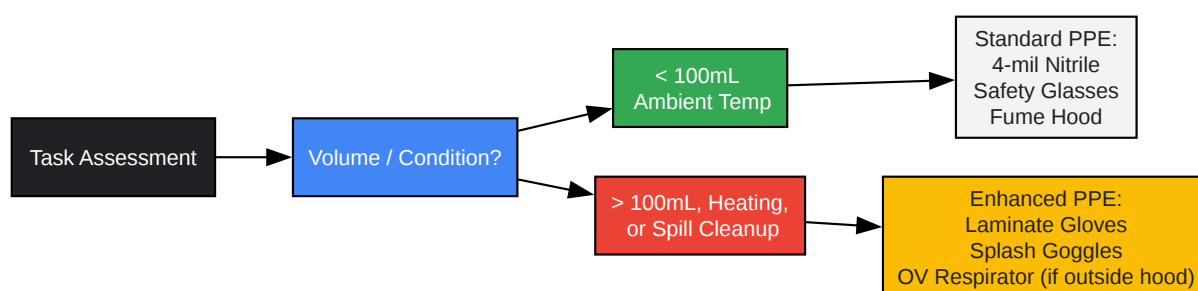
Routine Handling (Small Scale / Analytical)

- Hand Protection: High-Grade Nitrile Gloves (Minimum thickness: 4-5 mil).
 - Protocol: Change immediately upon splash. Change every 60 minutes of active handling to prevent permeation by diffusion.
- Eye Protection: Safety Glasses with Side Shields (ANSI Z87.1 or EN166).
- Body Protection: Standard cotton/poly lab coat.
- Respiratory: Fume hood recommended to control odor; respirator not required.

High Risk (Spills >100mL / Heating / Aerosolization)

- Hand Protection: Laminate Barrier Gloves (e.g., Silver Shield® or 8-mil Nitrile double-gloved).
 - Reasoning: Laminates offer >480 min breakthrough time against esters.
- Eye Protection: Chemical Splash Goggles (Indirect Vented).
- Respiratory: If heating outside a hood (not recommended), use a Half-Face Respirator with Organic Vapor (OV) cartridges.

PPE Decision Logic



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Figure 1: Decision logic for selecting appropriate protective equipment based on exposure potential.

Operational Protocols

A. Transfer & Weighing

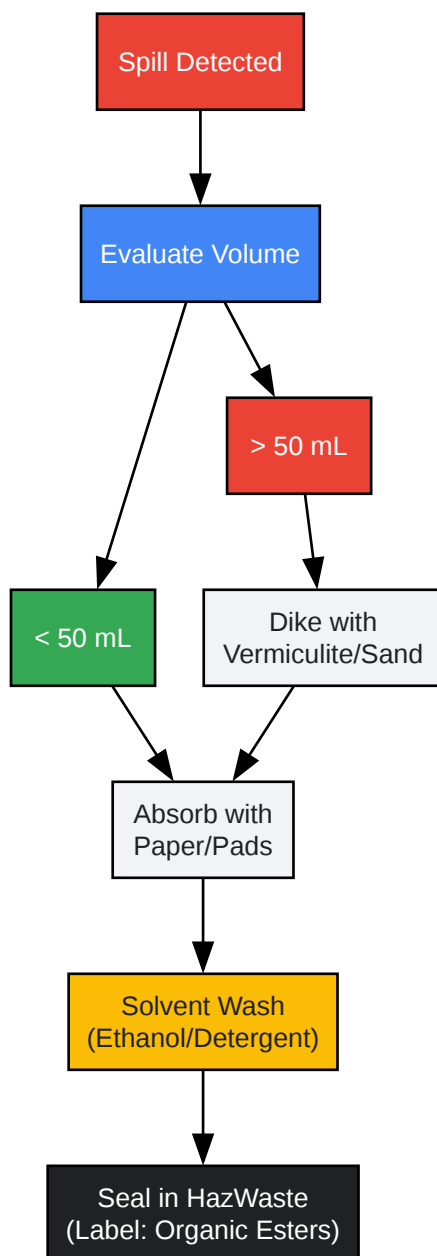
- **Engineering Control:** Perform all open-container operations inside a certified chemical fume hood. This is primarily to contain the potent odor, which can be distracting to other lab personnel.
- **Secondary Containment:** Place the receiving vessel inside a secondary tray (polypropylene or stainless steel) to catch drips.
- **Pipetting:** Use positive displacement pipettes if high precision is required, as the viscosity and surface tension of esters can lead to dripping with air-displacement pipettes.

B. Spill Response (Immediate & Effective)

Because this chemical is insoluble in water, a wet mop will only spread the contamination.

- **Isolate:** Evacuate the immediate area (3-meter radius).
- **PPE Up:** Don splash goggles and double nitrile gloves (or laminate gloves).
- **Contain:** Use a solvent-absorbent sock or dike around the spill perimeter.
- **Absorb:** Apply vermiculite, sand, or activated carbon pads.
 - **Note:** Activated carbon is preferred to mitigate odor.
- **Clean:** Scoop absorbed material into a hazardous waste bag. Scrub the surface with an ethanolic soap solution (70% Ethanol + Detergent) to emulsify the remaining oily residue.

Spill Response Workflow



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Figure 2: Step-by-step workflow for containment and cleanup of ***cis*-6-Nonenyl Acetate** spills.
[2]

Disposal & Environmental Stewardship

***cis*-6-Nonenyl Acetate** should never be poured down the drain.[3] Even if not strictly classified as a marine pollutant in all jurisdictions, its insolubility and biological activity (pheromone/odor) necessitate responsible disposal.

- Waste Stream: Non-Halogenated Organic Solvent Waste.
- Container: High-density polyethylene (HDPE) or glass.
- Labeling: Must be clearly labeled with the chemical name and "Combustible Liquid" (if local regulations require it based on flash point >100°C).

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 5362792, (Z)-6-Nonen-1-ol (Precursor/Related Structure). Retrieved from [[Link](#)]
- The Good Scents Company (2023). **cis-6-nonenyl acetate** Data Sheet. Retrieved from [[Link](#)]
- Bedoukian Research (2024). **cis-6-Nonenyl Acetate** Technical Data. Retrieved from [[Link](#)]

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Sources

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- 2. m.indiamart.com [m.indiamart.com]
- 3. [axxence.de](https://www.axxence.de) [[axxence.de](https://www.axxence.de)]
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